

An In-depth Technical Guide to the Solubility of Barium Chlorate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Barium chlorate*

Cat. No.: *B081389*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **barium chlorate** in water and other common solvents. The information is curated for professionals in research and development who require precise and reliable data for their work.

Quantitative Solubility Data

The solubility of **barium chlorate** is significantly dependent on the solvent and temperature. The following tables summarize the available quantitative data.

Solubility in Water

Barium chlorate exhibits high solubility in water, which increases with temperature.

Temperature (°C)	Solubility (g/100 g of solvent)
0	20.34
10	26.95
20	33.8
25	37.99
30	41.7
60	66.8
100	104.9

Data sourced from multiple chemical handbooks.

Solubility in Other Solvents

Quantitative solubility data for **barium chloride** in organic solvents is not readily available in the cited literature. However, qualitative descriptions have been reported. **Barium chloride** is described as slightly or sparingly soluble in ethanol and acetone, and poorly soluble in glycerol.

Solvent	Qualitative Solubility
Ethanol	Sparingly soluble[1]
Acetone	Sparingly soluble[1]
Glycerol	Poorly soluble
Methanol	Slightly soluble

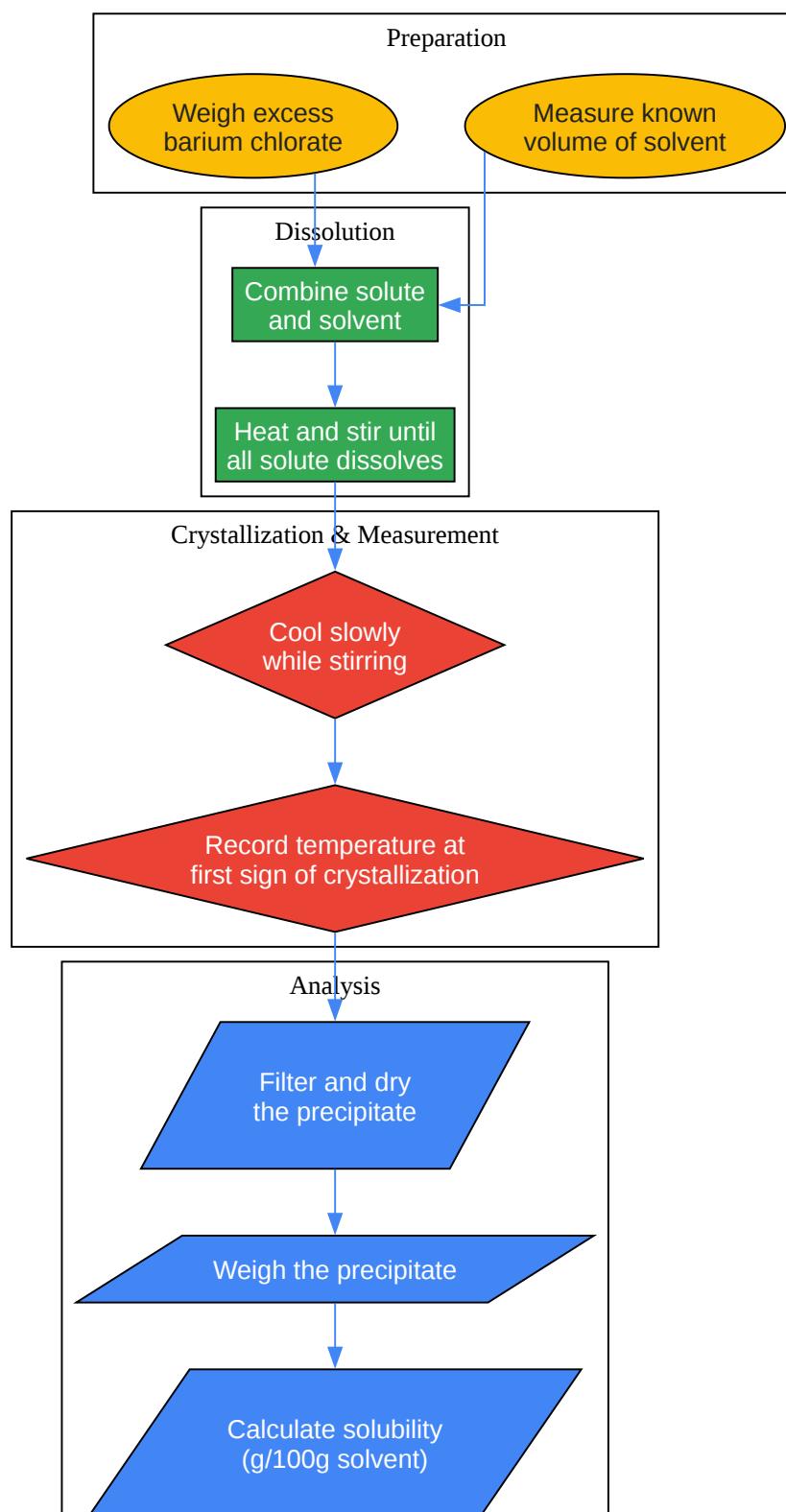
Experimental Protocol for Determining Solubility

The following is a generalized experimental protocol for determining the solubility of an inorganic salt such as **barium chloride** as a function of temperature. This method is based on the principle of creating a saturated solution at an elevated temperature and then determining the concentration at which the solute crystallizes upon cooling.

Materials and Equipment

- **Barium chloride**
- Distilled or deionized water
- Heating and stirring plate
- Beaker
- Graduated cylinder or burette
- Calibrated thermometer or temperature probe
- Stirring rod or magnetic stirrer
- Filter paper and funnel
- Drying oven
- Analytical balance

Experimental Workflow



[Click to download full resolution via product page](#)**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. barium chlorate monohydrate [chemister.ru]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Solubility of Barium Chlorate]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b081389#solubility-of-barium-chlorate-in-water-and-other-solvents>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com